

a-(Benzoylamino)benzeneacetamide-d10

molecular structure

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Compound of Interest

Compound Name:	a- (Benzoylamino)benzeneacetamide -d10
Cat. No.:	B587019

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Technical Guide: a-(Benzoylamino)benzeneacetamide-d10

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **a-(Benzoylamino)benzeneacetamide-d10**. This deuterated compound is of significant interest as an internal standard for quantitative analysis of its non-deuterated analog and as a crucial intermediate in the synthesis of isotopically labeled pharmaceuticals, such as Cephalexin.

Molecular Structure and Properties

a-(Benzoylamino)benzeneacetamide-d10, with the chemical formula $C_{15}H_4D_{10}N_2O_2$, is a stable isotope-labeled analog of a-(Benzoylamino)benzeneacetamide. The key structural feature is the strategic placement of ten deuterium atoms on the two benzene rings.^{[1][2]} This isotopic labeling provides a distinct mass difference, making it an ideal internal standard for mass spectrometry-based quantitative studies.

The molecular structure consists of a central acetamide backbone with two substituted phenyl groups. One phenyl group is part of a benzoylamino moiety, and the other is directly attached

to the α -carbon of the acetamide. All ten hydrogens on these aromatic rings are replaced with deuterium.

Table 1: Physicochemical and Analytical Data

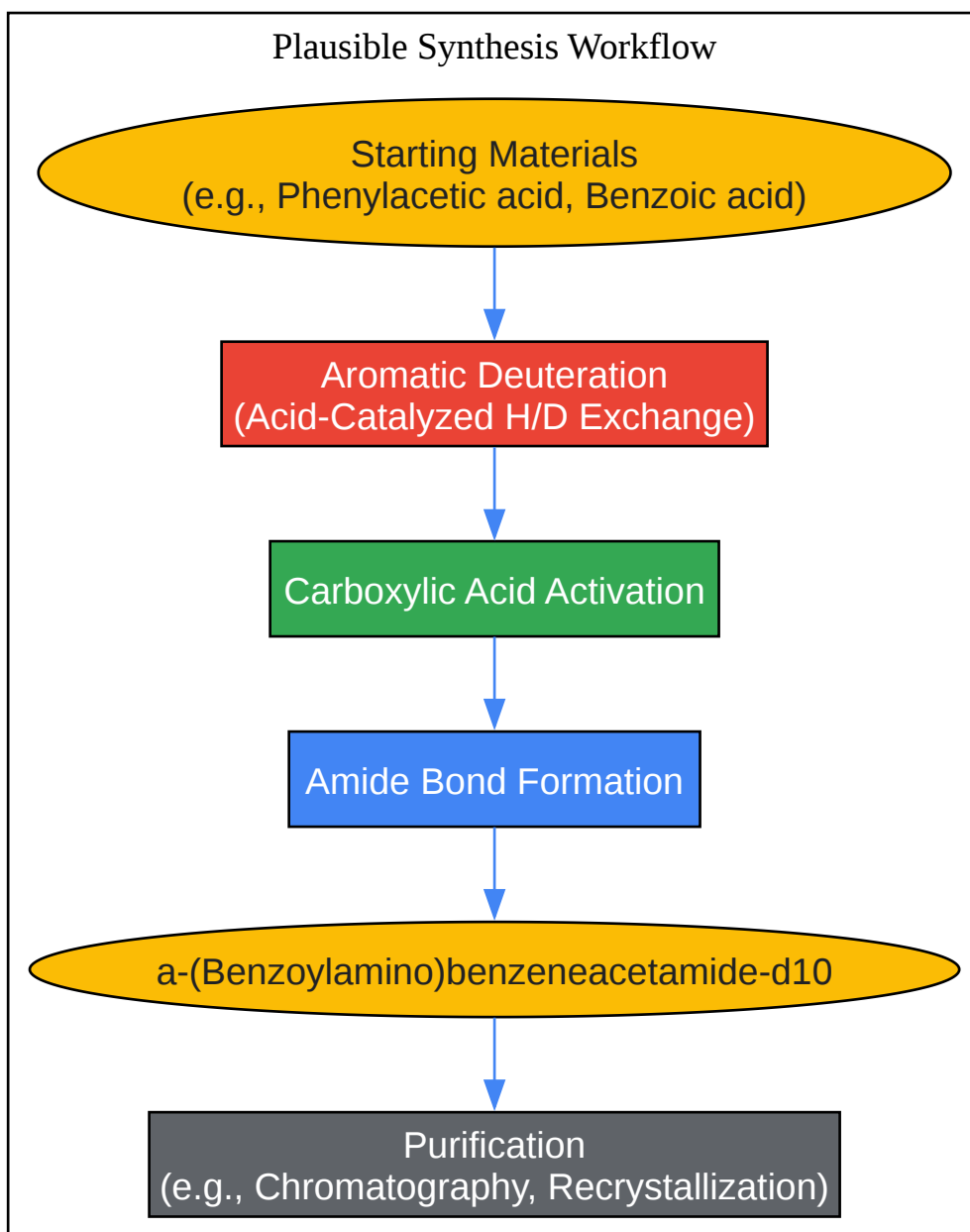
Property	Value	Source
Chemical Name	α -(Benzoylamino)benzeneacetamide-d10	N/A
Synonyms	N-(α -Carbamoylbenzyl)benzamide-d10	[2]
CAS Number	1246814-47-0	[2][3]
Molecular Formula	C ₁₅ H ₄ D ₁₀ N ₂ O ₂	[2][3]
Molecular Weight	264.35 g/mol	[3]
Appearance	White Solid	[1]
Storage	2-8°C Refrigerator	[1]
Applications	Intermediate in the preparation of labeled Cephalexin, Internal standard	[1][2]

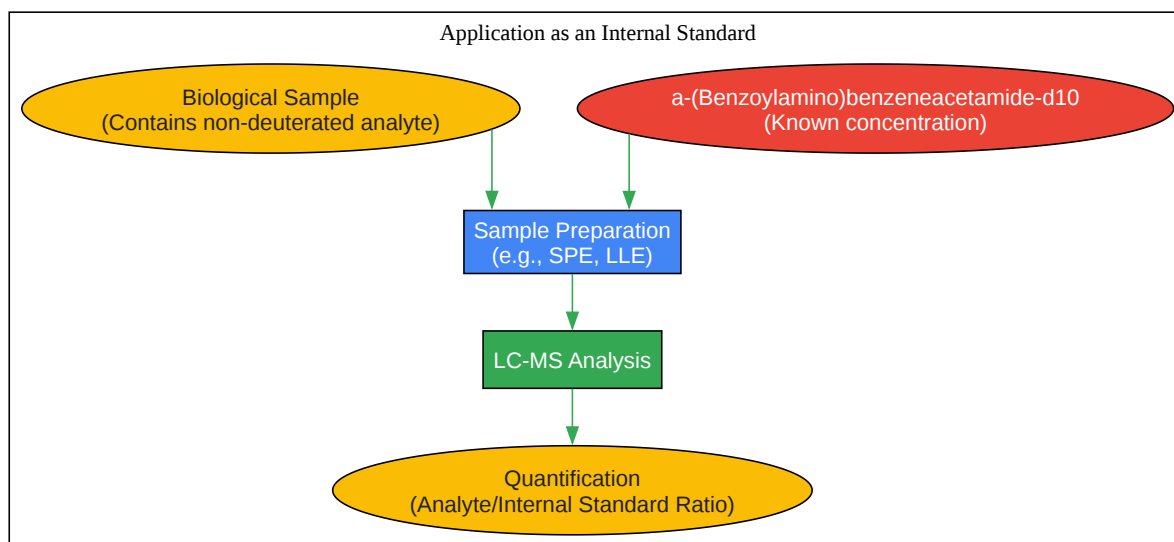
Synthesis

While a specific, detailed experimental protocol for the synthesis of **α -(Benzoylamino)benzeneacetamide-d10** is not widely published in the public domain, a plausible synthetic route can be conceptualized based on established methods for deuteration and amide bond formation. The introduction of the ten deuterium atoms is a critical step, likely achieved through acid-catalyzed hydrogen-deuterium exchange on the aromatic rings of the starting materials or the final non-deuterated compound.

A potential logical workflow for its synthesis is outlined below. This process would involve the synthesis of the non-deuterated backbone followed by a deuteration step, or the use of

deuterated precursors from the outset.





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References

- 1. alpha-(Benzoylamino)benzeneacetamide-d10 [benchchem.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. α-(Benzoylamino)benzeneacetamide-d10 - 稳定性同位素 - 西典实验 [seedior.com]
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